

Personal protective equipment for handling Tris(dimethylamino)arsine

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Compound of Interest

Compound Name: *Tris(dimethylamino)arsine*

Cat. No.: B1606909

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Essential Safety and Handling Guide for Tris(dimethylamino)arsine

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Tris(dimethylamino)arsine** ($\text{C}_6\text{H}_{18}\text{AsN}_3$). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 6596-96-9[1][2]

Tris(dimethylamino)arsine is a flammable, toxic, and moisture-sensitive liquid that requires stringent safety protocols to prevent exposure and ensure safe disposal.[3][4] It is classified as fatal if swallowed, in contact with skin, or if inhaled.[5]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Tris(dimethylamino)arsine**.

Property	Value	Source
Acute Toxicity (Oral)	ATE: 100.000 mg/kg (body weight)	[3]
Boiling Point	55°C @ 10mm Hg	[4]
Density	1.124 g/cm ³	[4]
Flash Point	56.5°C	[4]
Vapor Pressure	0.722 mmHg @ 25°C	[4]
Melting Point	-53°C	[4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **Tris(dimethylamino)arsine**.

Body Part	Required PPE
Hands	Neoprene or nitrile rubber gloves.[3]
Eyes	Chemical goggles or a face shield. Contact lenses should not be worn.[3]
Skin & Body	Flame-retardant and antistatic protective clothing.
Respiratory	A NIOSH-certified combination organic vapor-amine gas (brown cartridge) respirator is recommended where inhalation exposure may occur.[3]

Emergency eye wash fountains and safety showers must be immediately accessible in any area where this chemical is handled.[3]

Procedural Guidance for Safe Handling

The following protocols are designed to minimize risk during the handling and use of **Tris(dimethylamino)arsine**.

Pre-Experiment Checklist

- **Verify Ventilation:** Ensure work is conducted in a chemical fume hood with certified proper functioning.[\[3\]](#)
- **Inert Atmosphere:** Prepare and use an inert atmosphere (e.g., nitrogen or argon) for all transfers and reactions, as the material is air and moisture sensitive.[\[4\]](#)[\[5\]](#)
- **Emergency Preparedness:** Confirm the location and operational status of the nearest safety shower, eyewash station, and fire extinguisher.
- **Spill Kit:** Have a spill kit readily available containing absorbent materials (e.g., sand, diatomite, acid binders).[\[5\]](#) Do not use water for cleanup.[\[3\]](#)

Step-by-Step Handling Protocol

- **Grounding:** Ground and bond the container and receiving equipment to prevent static discharge.[\[3\]](#)
- **Transfer:** Use only non-sparking tools for all transfers.[\[3\]](#) Transfers should be conducted under an inert atmosphere.
- **Heating:** Keep away from heat, sparks, and open flames.[\[3\]](#)
- **Post-Handling:** Thoroughly wash hands and any exposed skin after handling.[\[3\]](#) Contaminated clothing must be removed immediately and washed before reuse.[\[3\]](#)

Emergency Procedures

- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- **Eye Contact:** Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do so.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)

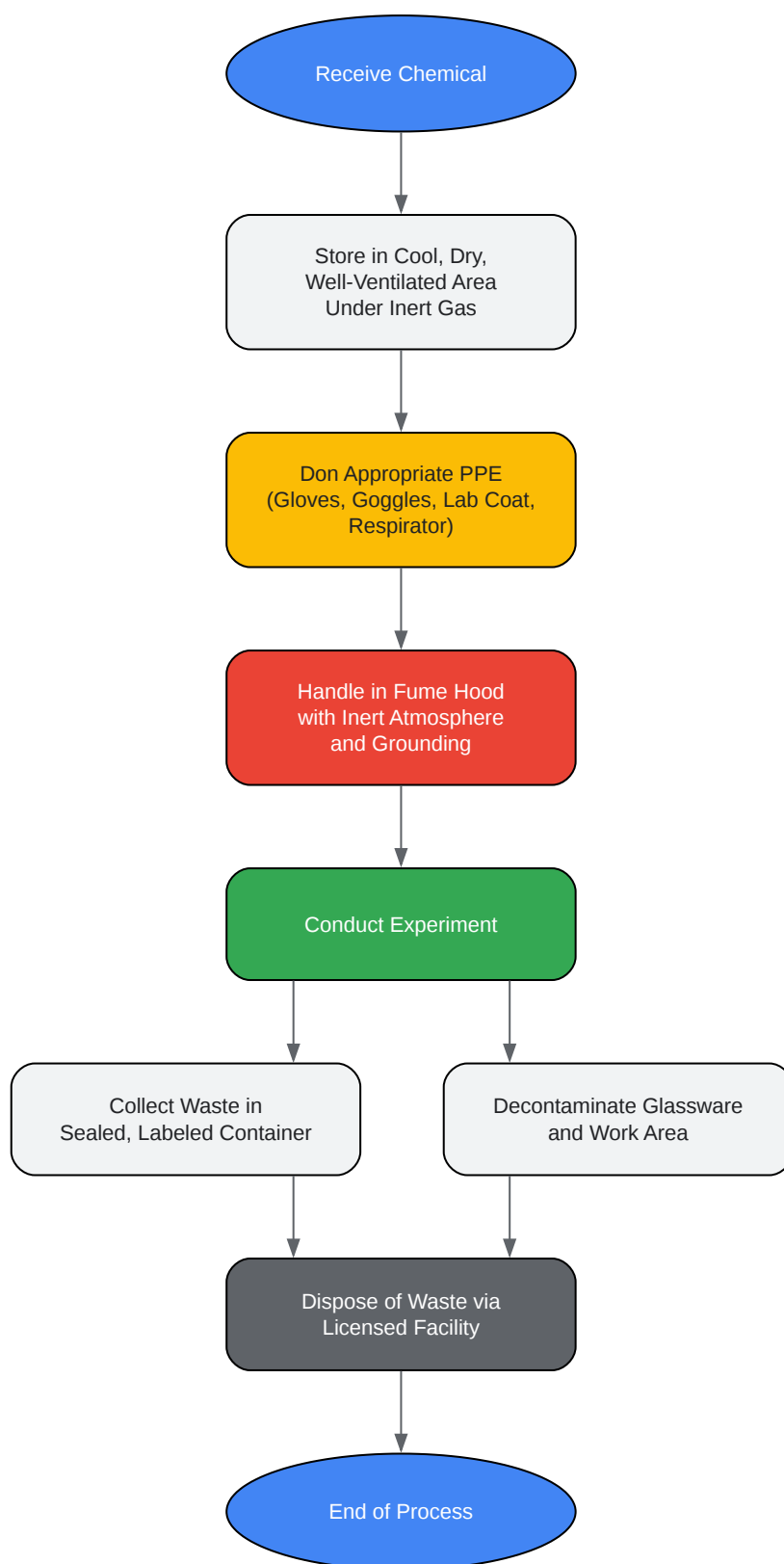
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water.[6] Seek immediate medical attention.[3]
- Spills: Evacuate the area. Wearing full PPE, contain the spill with absorbent material.[3] Collect the material using non-sparking tools into a suitable container for disposal.[3]

Disposal Plan

All waste containing **Tris(dimethylamino)arsine** must be treated as hazardous.

- Waste Collection: Collect all waste in clearly labeled, sealed containers.
- Disposal: Dispose of contents and containers at a licensed waste disposal facility.[3] Do not dispose of waste into the sewer system.[3] Avoid release to the environment.[3]

Workflow for Handling Tris(dimethylamino)arsine



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Caption: Workflow for the safe handling and disposal of **Tris(dimethylamino)arsine**.

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